

Preparing Stock Solutions of Dinaciclib (SCH 727965) for Preclinical Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SCH 900978

Cat. No.: B3064141

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Application Note and Protocol

Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides detailed protocols for the preparation of stock solutions of Dinaciclib (formerly known as SCH 727965 and MK-7965), a potent inhibitor of cyclin-dependent kinases (CDKs), for use in in vitro and in vivo preclinical experiments.

Introduction

Dinaciclib is a small molecule inhibitor of multiple cyclin-dependent kinases, including CDK1, CDK2, CDK5, and CDK9, with IC₅₀ values in the low nanomolar range.^{[1][2][3]} Its ability to arrest the cell cycle and induce apoptosis has made it a compound of significant interest in cancer research.^{[4][5][6]} Accurate and consistent preparation of stock solutions is critical for obtaining reliable and reproducible experimental results. This document outlines the necessary materials, safety precautions, and step-by-step procedures for preparing Dinaciclib stock solutions.

Compound Information

A summary of the key chemical and physical properties of Dinaciclib is provided in the table below.

Property	Value
Synonyms	SCH 727965, MK-7965
Molecular Formula	C ₂₁ H ₂₈ N ₈ O ₂
Molecular Weight	428.50 g/mol
Appearance	Crystalline solid
Mechanism of Action	Inhibitor of CDK1, CDK2, CDK5, and CDK9

Solubility Data

The solubility of Dinaciclib in common laboratory solvents is crucial for preparing appropriate stock solutions.

Solvent	Solubility
DMSO	Up to 130 mg/mL (303.38 mM)[3]
Ethanol	Up to 8 mg/mL (18.67 mM)[3]
Water	<1 mg/mL

Note: For achieving higher concentrations in aqueous-based solutions for in vivo studies, specialized formulations may be required, such as using co-solvents like PEG300 and Tween 80.[3]

Experimental Protocols

Materials and Equipment

- Dinaciclib (SCH 727965) powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Ethanol, absolute
- Sterile microcentrifuge tubes or vials

- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips
- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

Safety Precautions

- Handle Dinaciclib powder in a chemical fume hood or a designated containment area.
- Wear appropriate PPE at all times to avoid inhalation, ingestion, or skin contact.
- Refer to the Safety Data Sheet (SDS) for comprehensive safety information.

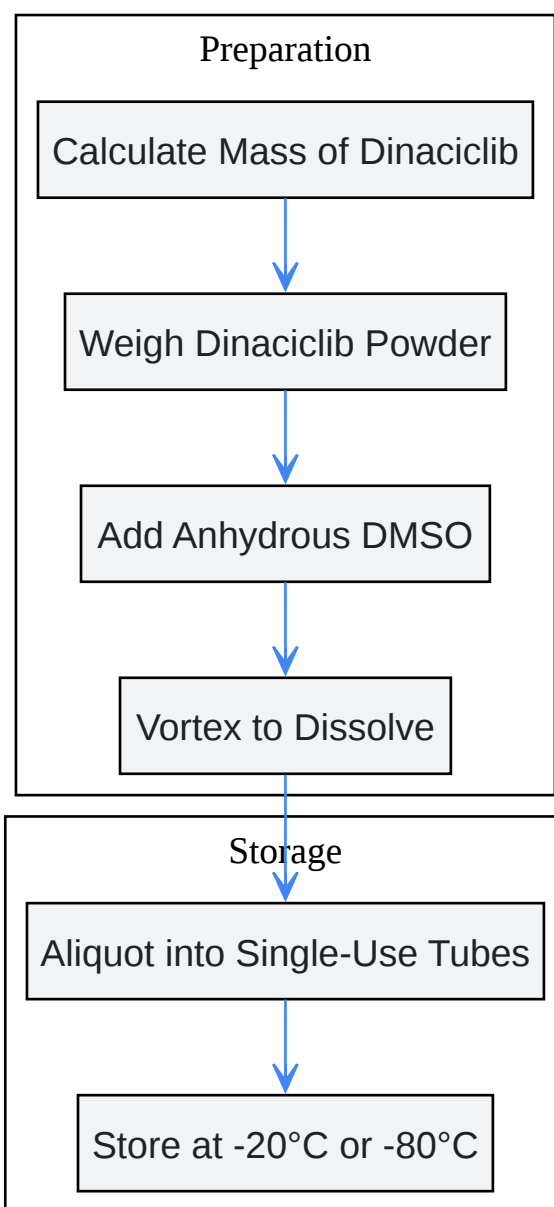
Preparation of a 10 mM DMSO Stock Solution (for in vitro use)

This is the most common method for preparing Dinaciclib for cell-based assays.

- Calculate the required mass of Dinaciclib:
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 428.50 \text{ g/mol} = 0.004285 \text{ g} = 4.285 \text{ mg}$
- Weigh the Dinaciclib powder:
 - Carefully weigh out 4.285 mg of Dinaciclib powder using an analytical balance and transfer it to a sterile microcentrifuge tube.
- Add the solvent:
 - Add 1 mL of anhydrous, sterile DMSO to the tube containing the Dinaciclib powder.

- Dissolve the compound:
 - Cap the tube tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if needed.[\[2\]](#)
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C or -80°C for long-term storage. When stored properly, the solution can be stable for several months.[\[2\]](#)

Workflow for Preparing Dinaciclib Stock Solution



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Caption: Workflow for preparing a Dinaciclib stock solution.

Signaling Pathway

Dinaciclib exerts its anti-cancer effects by inhibiting cyclin-dependent kinases, which are key regulators of the cell cycle. The diagram below illustrates the simplified signaling pathway affected by Dinaciclib.

Caption: Simplified signaling pathway of Dinaciclib's action on the cell cycle.

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